Hydrolysis behavior of ethanolate;tin(2+) in solution

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Compound of Interest

Compound Name:	*Ethanolate;tin(2+)*
CAS No.:	*14791-99-2*
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Foreword: The Critical Role of Tin(II) Alkoxides

Metal alkoxides are foundational precursors in materials science and coordination chemistry, prized for their utility in synthesizing metal oxides via sol-gel processes.[1][2] Among these, tin(II) alkoxides, such as tin(II) ethanolate ($Sn(OC_2H_5)_2$), hold a unique position. The Sn(II) center possesses a lone pair of electrons, imparting distinct reactivity and making its hydrolysis products valuable as catalysts and intermediates.[3] An understanding of the hydrolysis behavior of tin(II) ethanolate is paramount for controlling the formation of tin-based materials, ranging from nanocrystalline tin oxides for gas sensors to catalysts for biodegradable polymers.[1][4] Furthermore, with the growing interest in metal-based compounds for therapeutic applications, elucidating the solution behavior of tin complexes is crucial for the design of novel drug delivery systems and chemotherapeutic agents.[5][6]

This guide provides a comprehensive examination of the synthesis, characterization, and hydrolysis of tin(II) ethanolate. It moves beyond a simple recitation of facts to explain the underlying chemical principles and experimental considerations, offering field-proven insights for professionals engaged in advanced materials and pharmaceutical development.

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Synthesis and Structural Characteristics of Tin(II) Ethoxide

Tin(II) ethanolate, also known as stannous ethoxide, is a white powder that is highly sensitive to moisture and oxygen.[7][8] Its synthesis requires anhydrous conditions to prevent premature hydrolysis. A common laboratory-scale synthesis involves the reaction of anhydrous tin(II) chloride with sodium ethoxide in excess ethanol.

Equation 1: Synthesis of Tin(II) Ethoxide

Another method involves the direct reaction of tin metal with alcohol, which can be facilitated by a catalyst. However, this approach may require higher temperatures and pressures. A patent describes a process for producing liquid tin(II) alkoxides by reacting anhydrous tin(II) chloride with an alcohol in the presence of diethylamine.[7]

The structure of tin(II) ethanolate is complex and, like many metal alkoxides, it is prone to forming oligomeric or polymeric structures in the solid state and in solution. This association behavior significantly influences its solubility and reactivity. The poor solubility of simple tin(II) alkoxides like the methoxide and ethoxide in common organic solvents is a known challenge.[7]

The Mechanism of Hydrolysis: A Stepwise Progression

The hydrolysis of tin(II) ethanolate is not a single event but a sequence of reactions involving the replacement of ethoxide groups with hydroxyl groups, followed by condensation reactions that form Sn-O-Sn bridges.[1][9] This process is central to sol-gel chemistry, where it allows for the gradual formation of an extended metal oxide network.[2][10]

The overall process can be broken down into three primary stages:

- Initiation (Hydrolysis): The process begins with the nucleophilic attack of a water molecule on the electrophilic tin center. This results in the substitution of an ethoxide ligand ($-OC_2H_5$) with a hydroxyl ligand (-OH) and the liberation of ethanol.[1]

  Equation 2: Initial Hydrolysis Step

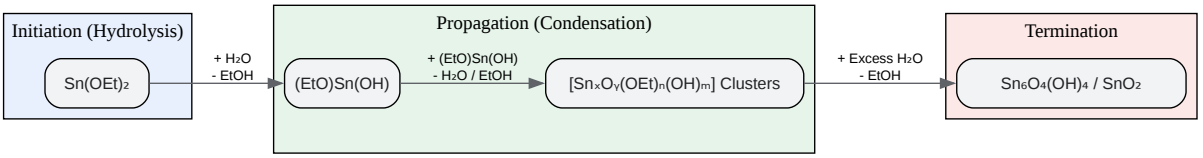
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- Propagation (Condensation): The newly formed hydroxo species are highly reactive and can condense with other molecules. This can occur through two main pathways:
  - Oxolation: Two hydroxyl groups react to form a tin-oxo-tin (Sn-O-Sn) bridge and a water molecule.
  - Alcoxolation: A hydroxyl group reacts with an ethoxide group to form a tin-oxo-tin bridge and an ethanol molecule.[1]

  Equation 3: Condensation Reactions

- Termination (Network/Particle Formation): As condensation continues, larger oligomeric and polymeric species are formed. With controlled addition of water, this can lead to the formation of well-defined tin-oxo-alkoxide clusters.[3] For instance, the controlled hydrolysis of a related tin(II) alkoxide has been shown to yield clusters like $Sn_6O_4(OR)_4$.[3][11] In the presence of excess water, this process ultimately leads to the precipitation of tin(II) oxyhydroxide or hydroxide, such as $Sn_6O_4(OH)_4$, which can be further converted to tin oxides upon heating.[12][13]

The following diagram illustrates the generalized hydrolysis and condensation pathway.



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Caption: Generalized pathway for the hydrolysis and condensation of $Sn(OEt)_2$.

Key Factors Influencing Hydrolysis Behavior

The rate and outcome of the hydrolysis of tin(II) ethanolate are highly sensitive to several experimental parameters. Control over these factors is essential for achieving reproducible

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results and tailoring the properties of the final product.

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Parameter	Influence on Hydrolysis	Rationale & Insights
Water-to-Alkoxide Ratio (h)	Controls the extent of hydrolysis and condensation.	Low h values favor the formation of soluble, partially hydrolyzed species and small oligomers. High h values lead to extensive cross-linking and rapid precipitation of tin hydroxides/oxides.[1] Precise control of h is the primary tool for isolating intermediate oxo-alkoxide clusters.[3]
pH (Catalyst)	The reaction can be catalyzed by both acids and bases.	Acid catalysis protonates the alkoxide group, making it a better leaving group. Base catalysis generates the highly nucleophilic hydroxide ion (OH^-), which readily attacks the tin center.[14] The catalyst choice dramatically affects the morphology of the final product (e.g., particulate vs. polymeric gels).
Temperature	Affects the rates of both hydrolysis and condensation reactions.	Higher temperatures generally increase reaction rates, potentially leading to less controlled precipitation. Low-temperature studies can be employed to slow down the kinetics, facilitating the isolation and characterization of transient intermediates.[15]
Solvent	The choice of solvent can influence precursor solubility, water miscibility, and reaction kinetics.	Reactions are typically conducted in the parent alcohol (ethanol) to minimize ligand exchange reactions.

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		The solvent's polarity and ability to coordinate with tin can alter the reactivity of the precursor.[16]
Concentration	Higher concentrations of reactants increase the probability of intermolecular condensation.	Dilute solutions favor intramolecular condensation and the formation of smaller, more stable particles, while high concentrations promote the rapid growth of large, aggregated networks.[1]

Analytical Methodologies for Studying Hydrolysis

A multi-technique approach is necessary to fully characterize the complex processes occurring during the hydrolysis of tin(II) ethanolate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for probing the solution-state structure and dynamics of tin alkoxides and their hydrolysis products.

- ^{119}Sn NMR: This is the most direct method for observing the tin center. The chemical shift (δ) of ^{119}Sn is highly sensitive to the coordination number and the nature of the substituents on the tin atom.[16][17] For example, distinct chemical shifts can be observed for the parent alkoxide, partially hydrolyzed species, and various tin-oxo clusters.[3] Shifts for four-coordinate tin compounds typically appear at δ ≈ +20 to +300 ppm, while six-coordinate species are found upfield (δ ≈ -200 to -400 ppm).[18]

- ^{1}H and ^{13}C NMR: These techniques are used to monitor the disappearance of the ethoxide signals and the appearance of ethanol, providing a means to follow the reaction kinetics.[19]

Protocol: ^{119}Sn NMR Analysis of Hydrolysis

This protocol provides a self-validating framework for monitoring the hydrolysis of $Sn(OC_2H_5)_2$.

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- Preparation (Inert Atmosphere): All manipulations must be performed under a dry, inert atmosphere (e.g., in a glovebox) to prevent premature hydrolysis.
- Sample Preparation:
  - Dissolve a known mass of $Sn(OC_2H_5)_2$ in a dry, deuterated solvent (e.g., toluene-d_8 or THF-d_8) in an NMR tube fitted with a J. Young valve.
  - Self-Validation: Acquire an initial ^{119}Sn and ^{1}H NMR spectrum. The ^{1}H spectrum should be free of water peaks, and the ^{119}Sn spectrum should show a single resonance corresponding to the starting material.
- Initiating Hydrolysis: Using a microsyringe, inject a precise, substoichiometric amount of H_2O (e.g., h = 0.5) dissolved in the same deuterated solvent into the NMR tube.
- Data Acquisition: Immediately begin acquiring ^{119}Sn NMR spectra at timed intervals to monitor the appearance of new tin species (intermediates, clusters) and the decrease in the intensity of the starting material signal.
- Analysis: Integrate the peaks in the ^{119}Sn spectra to determine the relative concentrations of different tin species over time, allowing for kinetic analysis.

Caption: Workflow for NMR analysis of $Sn(OEt)_2$ hydrolysis.

Other Essential Techniques

- Fourier-Transform Infrared (FTIR) Spectroscopy: Useful for monitoring the disappearance of Sn-O-C stretching vibrations and the appearance of broad O-H stretches from hydroxyl groups and water.[15]
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) can be used to identify the mass of soluble oligomeric and cluster species formed in the early stages of hydrolysis.
- X-ray Diffraction (XRD): The primary method for identifying the crystalline phases of the final solid products, such as SnO, SnO_2, or $Sn_6O_4(OH)_4$.[12]

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Implications for Materials Science and Drug Development

A thorough understanding of the hydrolysis of tin(II) ethanolate is not merely an academic exercise; it has profound practical implications.

- In Materials Science: The sol-gel process, governed by hydrolysis and condensation, is a cornerstone of advanced materials synthesis.[1][20] By precisely controlling the reaction conditions (especially the water ratio), scientists can tune the porosity, particle size, and crystallinity of tin oxide materials for applications in catalysis, transparent conductive films, and chemical sensors.

- In Drug Development: Tin compounds have shown promise as anticancer agents.[6][21] The hydrolysis of a tin-based drug candidate in a physiological environment will dictate its bioavailability, mechanism of action, and toxicity. Understanding how a precursor like tin(II) ethanolate behaves in the presence of water is a crucial first step in designing stable, effective, and targeted metallodrugs.[5][22] Furthermore, the controlled formation of tin oxide nanoparticles via hydrolysis can be exploited for drug delivery applications, where the particles serve as carriers for therapeutic agents.

Conclusion

The hydrolysis of tin(II) ethanolate is a multifaceted process that progresses from simple ligand substitution to the formation of complex tin-oxo clusters and, ultimately, solid-state materials. The reaction pathway and the nature of the products are exquisitely sensitive to parameters such as the water-to-alkoxide ratio, pH, and temperature. By leveraging a suite of analytical techniques, particularly ^{119}Sn NMR spectroscopy, researchers can deconstruct this complex behavior. This detailed understanding is critical for the rational design and synthesis of advanced tin-based materials for a wide array of applications, from next-generation electronics to innovative cancer therapies.

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